

An In-depth Technical Guide to Rhoduline Acid (Di-J Acid)

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Compound of Interest

Compound Name: Rhoduline Acid

Cat. No.: B1680610

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Introduction

Rhoduline Acid, also known by its common synonym Di-J Acid, is a complex organic compound primarily utilized as an intermediate in the synthesis of azo dyes.[1] Its chemical formula is $C_{20}H_{15}NO_8S_2$. [2] While its principal application lies in the chemical industry, some sources suggest potential biological activities, including anti-inflammatory, antipyretic, and antioxidant properties, warranting further investigation for potential therapeutic applications.[3] This document provides a comprehensive overview of the known physical and chemical properties of **Rhoduline Acid**, detailed experimental protocols for its synthesis, and a discussion of its purported biological activities.

Core Properties of Rhoduline Acid

Physical and Chemical Characteristics

Rhoduline Acid is typically encountered as a grey-yellow paste or a grey powder.[3][4] It is an acidic compound with a complex aromatic structure. A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
CAS Number	87-03-6	
Molecular Formula	C ₂₀ H ₁₅ NO ₈ S ₂	
Molecular Weight	461.46 g/mol	
Density	1.734 g/cm ³	
Appearance	Grey-yellow Paste / Grey Powder	
Purity (typical)	>98% (HPLC)	
Water Solubility	36.1 g/L	
LogP	-1.83	
pKa	-0.14 ± 0.40 (Predicted)	
Boiling Point	772.18°C (at 101325 Pa)	
Vapor Pressure	0 Pa at 25°C	
Refractive Index	1.802	

Synonyms: Di-J acid, 5,5'-Dihydroxy-2,2'-dinaphthylamine-7,7'-disulphonic acid, 7,7'-Iminobis(4-hydroxy-2-naphthalenesulfonic acid), RW acid, NSC 1698.

Experimental Protocols

Synthesis of Rhoduline Acid (Di-J Acid)

A common method for the synthesis of **Rhoduline Acid** involves the self-condensation of 2-amino-5-naphthol-7-sulfonic acid (J-acid) in the presence of a bisulfite. A detailed protocol based on a patented method is provided below.

Materials:

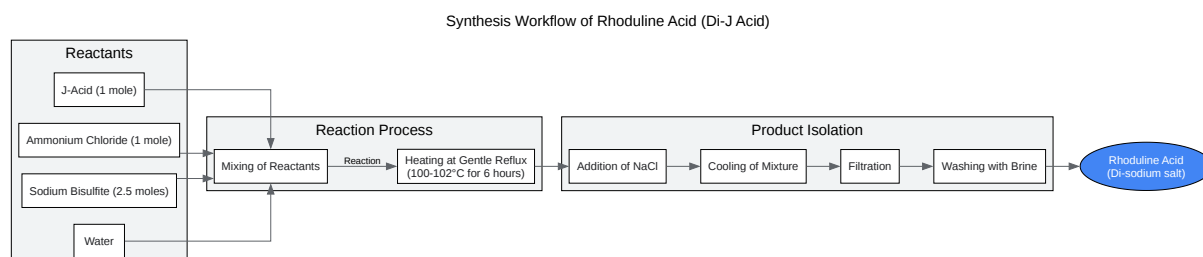
- 2-amino-5-naphthol-7-sulfonic acid (J-acid)
- Ammonium chloride

- Sodium bisulfite
- Sodium chloride
- Water

Procedure:

- Charge 239 parts of J-acid (1 mole) into 900 parts of water in a suitable reaction vessel.
- Add 53.5 parts (1 mole) of ammonium chloride and 260 parts (2.5 moles) of sodium bisulfite to the mixture.
- Heat the reaction mass to a gentle reflux, maintaining a temperature of 100-102°C, for 6 hours.
- After the reaction is complete, add 250 parts of sodium chloride to the mixture.
- Cool the mass and filter to collect the precipitated product.
- Wash the filter cake with a brine solution.
- The resulting product is the di-sodium salt of Di-J Acid.

An alternative procedure involves substituting sodium bisulfite and ammonium chloride with 2 to 3 moles of ammonium bisulfite.



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Caption: A flowchart illustrating the key steps in the synthesis of **Rhoduline Acid**.

Biological Activity and Signaling Pathways

While primarily an industrial chemical, some commercial suppliers have noted potential biological activities for **Rhoduline Acid**, including anti-inflammatory, antipyretic, and antioxidant properties. One source also mentions potential anti-tumor and anti-cancer activities. However, it is crucial to note that these claims are not substantiated by peer-reviewed scientific literature found within the scope of this search.

Signaling Pathways:

There is currently no scientific literature available that describes specific signaling pathways involving **Rhoduline Acid**. The initial search for this information yielded results for retinoic acid, a distinctly different compound. Therefore, no signaling pathway diagrams can be provided at this time. Further research is required to determine if **Rhoduline Acid** has any specific biological targets or modulates any cellular signaling cascades.

Conclusion

Rhoduline Acid is a well-characterized dye intermediate with established synthesis protocols. Its physical and chemical properties are well-documented. The claims of its biological activities are, at present, not supported by robust scientific evidence in the public domain and require dedicated investigation by researchers and drug development professionals to explore any potential therapeutic value. The lack of information on its interaction with biological systems, particularly cellular signaling pathways, represents a significant knowledge gap that needs to be addressed before any pharmacological applications can be considered.

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